

# Antimony oxalate chemical formula and properties

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## Compound of Interest

Compound Name: Antimony oxalate

Cat. No.: B093564

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## An In-depth Technical Guide to Antimony Oxalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formula, properties, synthesis, and potential biological activities of **antimony oxalate**. The information is intended for researchers, scientists, and professionals in the field of drug development who are interested in the applications of antimony compounds.

### Chemical Formula and Structure

**Antimony oxalate**, also known as antimony(III) oxalate or diantimony trioxalate, is an inorganic compound with the chemical formula  $\text{Sb}_2(\text{C}_2\text{O}_4)_3$ .<sup>[1][2][3][4]</sup> Its linear formula is also represented as  $\text{C}_6\text{O}_{12}\text{Sb}_2$ .<sup>[1][5]</sup> The molecule consists of two antimony(III) cations ( $\text{Sb}^{3+}$ ) and three oxalate anions ( $\text{C}_2\text{O}_4^{2-}$ ).

The chemical structure of **antimony oxalate** can be visualized as a coordination complex where the antimony ions are coordinated to the oxygen atoms of the oxalate ligands.

Caption: Chemical structure of **Antimony Oxalate**.

### Physicochemical Properties

**Antimony oxalate** is a white powder that is highly insoluble in water.[5] Upon heating, it decomposes to form antimony oxide.[5] While specific melting and boiling points are not readily available due to its decomposition, thermal analysis of the related compound, **antimony oxalate** hydroxide ( $\text{Sb}(\text{C}_2\text{O}_4)\text{OH}$ ), shows a single-step decomposition to antimony(III) oxide ( $\text{Sb}_2\text{O}_3$ ) at approximately 291 °C (564 K).[6]

Property	Value	Reference
Chemical Formula	$\text{Sb}_2(\text{C}_2\text{O}_4)_3$ / $\text{C}_6\text{O}_{12}\text{Sb}_2$	[1][2][3][4][5]
Molecular Weight	507.58 g/mol	[1][3][5]
Appearance	White powder	[5]
Solubility in Water	Highly insoluble	[5]
Decomposition Temperature	Decomposes to $\text{Sb}_2\text{O}_3$ upon heating ( $\text{Sb}(\text{C}_2\text{O}_4)\text{OH}$ decomposes at ~291 °C)	[5][6]
CAS Number	16455-98-4	[3]

## Experimental Protocols

### Synthesis of Antimony Oxalate

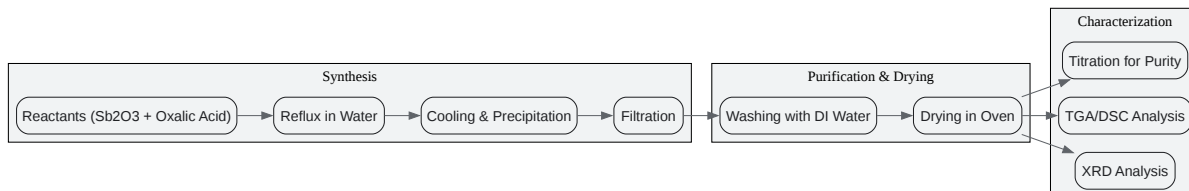
A plausible method for the synthesis of **antimony oxalate** is adapted from the synthesis of **antimony oxalate** hydroxide.[7] This procedure involves the reaction of antimony(III) oxide with oxalic acid.

Materials:

- Antimony(III) oxide ( $\text{Sb}_2\text{O}_3$ )
- Oxalic acid dihydrate ( $\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ )
- Deionized water

Procedure:

- A slurry is prepared by suspending antimony(III) oxide and a stoichiometric excess of oxalic acid dihydrate in deionized water in a round-bottom flask.
- The mixture is heated to reflux with constant stirring for several hours.
- After reflux, the mixture is allowed to cool to room temperature.
- The resulting white precipitate of **antimony oxalate** is collected by vacuum filtration.
- The product is washed several times with deionized water to remove any unreacted starting materials.
- The purified **antimony oxalate** is then dried in an oven at a temperature below its decomposition point (e.g., 110 °C).



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Caption: Experimental workflow for **antimony oxalate**.

## Purification

The primary method for purifying **antimony oxalate** is by washing the precipitated product thoroughly with deionized water to remove soluble impurities.[7] Due to its insolubility in water, this is an effective means of purification.

## Analytical Procedures

The purity of the synthesized **antimony oxalate** can be determined by redox titration.[8][9][10][11] The oxalate content can be quantified by titrating a solution of the dissolved sample with a standardized solution of a strong oxidizing agent, such as potassium permanganate ( $\text{KMnO}_4$ ), in an acidic medium.

Procedure:

- A known mass of the **antimony oxalate** sample is dissolved in a hot, acidic solution (e.g., sulfuric acid).
- The hot solution is then titrated with a standardized potassium permanganate solution.
- The endpoint is indicated by the persistence of a faint pink color from the excess permanganate ions.
- The amount of oxalate in the sample is calculated based on the stoichiometry of the reaction between oxalate and permanganate.

## Biological Activity and Potential Applications in Drug Development

While specific studies on the biological activity of **antimony oxalate** are limited, the broader class of antimony compounds has well-documented therapeutic applications, particularly as antileishmanial and potential anticancer agents.[5][12][13][14] Antimony(III) compounds, such as **antimony oxalate**, are considered the active form of the more commonly administered pentavalent antimonial drugs.[3][4]

## Mechanism of Action in Leishmaniasis

Pentavalent antimonials are believed to act as prodrugs that are reduced to the trivalent form ( $\text{Sb}^{3+}$ ) within the host's macrophages and the Leishmania parasite.[3][4] The resulting  $\text{Sb}^{3+}$  exerts its leishmanicidal effect through multiple mechanisms:

- Inhibition of Trypanothione Reductase:  $\text{Sb}^{3+}$  inhibits trypanothione reductase, a key enzyme in the parasite's thiol metabolism, leading to an increase in oxidative stress and cell death.[2]

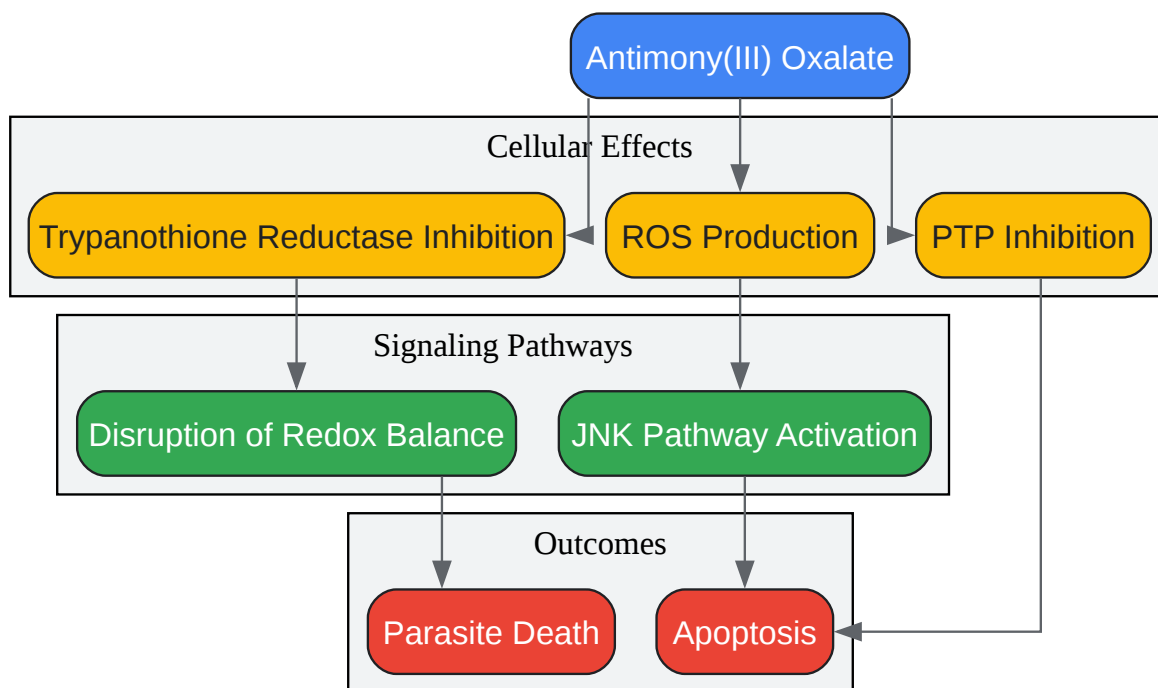
[4][15]

- Interaction with Thiols:  $Sb^{3+}$  binds to thiol-containing molecules, disrupting the parasite's redox balance.[2][16]
- Induction of Apoptosis: Antimony compounds can induce apoptosis in Leishmania parasites. [4]

## Anticancer Potential and Signaling Pathways

Antimony compounds have shown promise as anticancer agents.[5][12][13][14][17] Antimony trioxide, for instance, has been shown to induce apoptosis in acute promyelocytic leukemia (APL) cells.[1] The cytotoxic effects of antimony compounds are often mediated through the following signaling pathways:

- Generation of Reactive Oxygen Species (ROS): Antimony compounds can induce the production of ROS, leading to oxidative stress and subsequent apoptosis.[1][18]
- Activation of the JNK Pathway: The stress-activated protein kinase/c-Jun N-terminal kinase (SAPK/JNK) signaling pathway can be activated by antimony-induced ROS, leading to the activation of downstream targets like AP-1 and ultimately apoptosis.[1][19]
- Inhibition of Protein Tyrosine Phosphatases (PTPs): Antimony compounds have been identified as inhibitors of PTPs, enzymes that play crucial roles in cellular signaling.[20][21][22][23][24] Inhibition of PTPs can disrupt signaling cascades that control cell growth and proliferation.



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